

An In-depth Technical Guide on the Environmental Fate and Biodegradability of Triethylhexanoin

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Compound of Interest

Compound Name: Triethylhexanoin

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Introduction

Triethylhexanoin (CAS No. 7360-38-5), a triester of glycerin and 2-ethylhexanoic acid, is a widely used emollient and skin conditioning agent in the cosmetics and pharmaceutical industries. Its favorable physicochemical properties, such as its non-oily feel and good spreadability, make it a popular ingredient in a variety of formulations. As with any chemical substance with widespread use, a thorough understanding of its environmental fate and biodegradability is crucial for a comprehensive environmental risk assessment. This technical guide provides an in-depth analysis of the available scientific data on the environmental fate and biodegradability of **triethylhexanoin**, intended for researchers, scientists, and drug development professionals.

Physicochemical Properties

The environmental behavior of a chemical is largely governed by its physicochemical properties. **Triethylhexanoin** is a liquid at room temperature with a high molecular weight and very low water solubility.^{[1][2][3]} Its high octanol-water partition coefficient (log P) indicates a strong tendency to associate with organic matter rather than remaining in the aqueous phase.^[2] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Triethylhexanoïn**

Property	Value	Source(s)
Molecular Formula	C ₂₇ H ₅₀ O ₆	[1][2]
Molecular Weight	470.68 g/mol	[1][2]
Physical State	Liquid	[1]
Boiling Point	498.0 ± 12.0 °C	[1]
Density	0.95 - 0.968 g/cm ³ at 20°C	[2]
Water Solubility	1.2 x 10 ⁻⁷ g/L at 20°C (calculated)	[2][3]
log P (Octanol-Water Partition Coefficient)	8.98 (calculated)	[2][3]

Environmental Fate

The environmental fate of **triethylhexanoïn** is determined by a combination of abiotic and biotic degradation processes, as well as its potential for bioaccumulation.

Abiotic Degradation

Hydrolysis: **Triethylhexanoïn** contains ester linkages that are susceptible to hydrolysis. The rate of hydrolysis is dependent on pH and temperature.[4][5][6] While specific experimental data on the hydrolysis of **triethylhexanoïn** under various environmental pH conditions were not found, as a general principle for esters, hydrolysis can be catalyzed by both acids and bases.[7] Given its extremely low water solubility, the rate of hydrolysis in the aquatic environment is expected to be slow.[3]

Photodegradation: Photodegradation, the breakdown of molecules by light, can be a significant degradation pathway for some chemicals in the aquatic environment.[8][9][10] There is currently no specific information available on the photodegradation of **triethylhexanoïn**. However, its chemical structure does not contain chromophores that would suggest rapid direct photodegradation by sunlight. Indirect photodegradation, mediated by other substances in the water, cannot be ruled out but is not expected to be a primary degradation pathway.

Biodegradability

The primary mechanism for the removal of **triethylhexanoïn** from the environment is expected to be biodegradation.

Aerobic Biodegradation: Based on a study conducted in accordance with OECD Test Guideline 301B (CO₂ Evolution Test), **triethylhexanoïn** has been determined to be readily biodegradable.^[3] This classification indicates that the substance is expected to be rapidly and ultimately biodegraded in an aerobic environment, such as a wastewater treatment plant.^[11]^[12] A substance is considered readily biodegradable if it meets the pass level of >60% biodegradation within a 10-day window during the 28-day test period.^[11]^[12] While the specific percentage of biodegradation for **triethylhexanoïn** from the study was not publicly available, the conclusion of "readily biodegradable" implies this criterion was met. A QSAR (Quantitative Structure-Activity Relationship) model for a similar branched-chain ester predicted 92% biodegradation in 28 days.^[13]

Anaerobic Biodegradation: Information on the anaerobic biodegradability of **triethylhexanoïn** is limited. However, as a long-chain fatty acid ester (triglyceride), it is expected to undergo hydrolysis to glycerol and 2-ethylhexanoic acid, which can then be further degraded under anaerobic conditions.^[1]^[2]^[14] The anaerobic biodegradation of long-chain fatty acids is a known process, although it can sometimes be the rate-limiting step in the overall degradation of lipids.^[1]^[2]^[14]

Bioaccumulation

Bioaccumulation is the process by which a chemical substance is absorbed by an organism from its environment and becomes concentrated in its tissues. The potential for bioaccumulation is often estimated by the bioconcentration factor (BCF).^[15]^[16]^[17]^[18]

The Australian Industrial Chemicals Introduction Scheme (AICIS) concluded that **triethylhexanoïn** is unlikely to bioaccumulate.^[3] This assessment is supported by its chemical structure. While it has a high calculated log P, which would typically suggest a potential for bioaccumulation, large molecules like **triethylhexanoïn** may have difficulty crossing biological membranes. Furthermore, as a readily biodegradable substance, it is likely to be metabolized and eliminated by organisms rather than accumulating. Specific experimental BCF values for **triethylhexanoïn** were not found in the reviewed literature.

Ecotoxicity

The ecotoxicity of a substance refers to its potential to cause harm to aquatic organisms. Standard tests are conducted on representatives of three trophic levels: fish (vertebrates), daphnia (invertebrates), and algae (plants).[\[1\]](#)[\[14\]](#)[\[15\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Specific experimental data on the aquatic toxicity of **triethylhexanoin** (e.g., LC50 for fish, EC50 for Daphnia, and EC50 for algae) were not identified in the publicly available literature. However, given its extremely low water solubility, the exposure concentration in the water column is expected to be very low, which would limit its acute toxicity to aquatic organisms.

Experimental Protocols

OECD 301B: Ready Biodegradability – CO₂ Evolution Test

The OECD 301B test is a widely used method to assess the ready biodegradability of organic chemicals in an aerobic aqueous medium.[\[19\]](#)[\[22\]](#)[\[23\]](#) For a poorly water-soluble substance like **triethylhexanoin**, specific procedures are required to ensure the substance is available to the microorganisms.

Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms from a wastewater treatment plant and incubated under aerobic conditions in the dark. The degradation of the substance is followed by the measurement of the amount of carbon dioxide produced. The percentage of biodegradation is calculated by comparing the amount of CO₂ produced with the theoretical maximum amount (ThCO₂).[\[23\]](#)

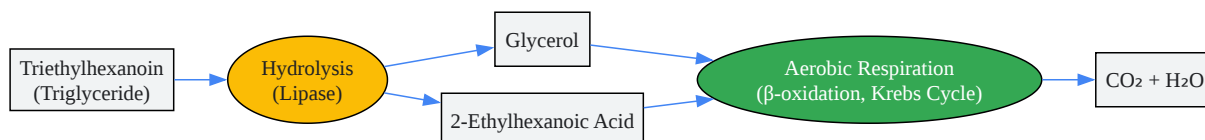
Detailed Methodology for a Poorly Soluble Substance:

- **Test Substance Preparation:** Due to its low water solubility, **triethylhexanoin** should be introduced into the test medium in a way that maximizes its surface area and availability to microorganisms. This can be achieved by:
 - Direct addition of the liquid substance to the test medium, followed by vigorous shaking or sonication to create a fine dispersion.

- Adsorption onto an inert support, such as silica gel, which is then added to the test medium.[\[24\]](#)
- Use of an emulsifying agent, provided it is non-toxic to the microorganisms and does not interfere with the test results.[\[24\]](#)
- Inoculum: The inoculum is typically activated sludge from a domestic wastewater treatment plant, which has not been adapted to the test substance. The concentration of microorganisms in the final test medium is usually between 2 and 30 mg/L of suspended solids.[\[23\]](#)
- Test System: The test is conducted in sealed vessels connected to a system for trapping and measuring the evolved CO₂. Each test run includes:
 - Test vessels containing the test substance and inoculum.
 - Blank controls containing only the inoculum to measure endogenous CO₂ production.
 - A reference control with a readily biodegradable substance (e.g., sodium benzoate) to verify the activity of the inoculum.
 - A toxicity control containing both the test substance and the reference substance to check for inhibitory effects of the test substance on the microorganisms.
- Incubation: The vessels are incubated at a constant temperature (typically 20-25°C) in the dark for 28 days. The contents of the vessels are continuously stirred to maintain aerobic conditions and keep the test substance suspended.
- CO₂ Measurement: The CO₂ produced is trapped in a solution of barium hydroxide or sodium hydroxide. The amount of CO₂ is determined by titration of the remaining hydroxide or by using an inorganic carbon analyzer.
- Data Analysis: The cumulative amount of CO₂ produced in the test vessels is corrected for the amount produced in the blank controls. The percentage of biodegradation is calculated as: % Biodegradation = (Cumulative CO₂ produced / ThCO₂) x 100

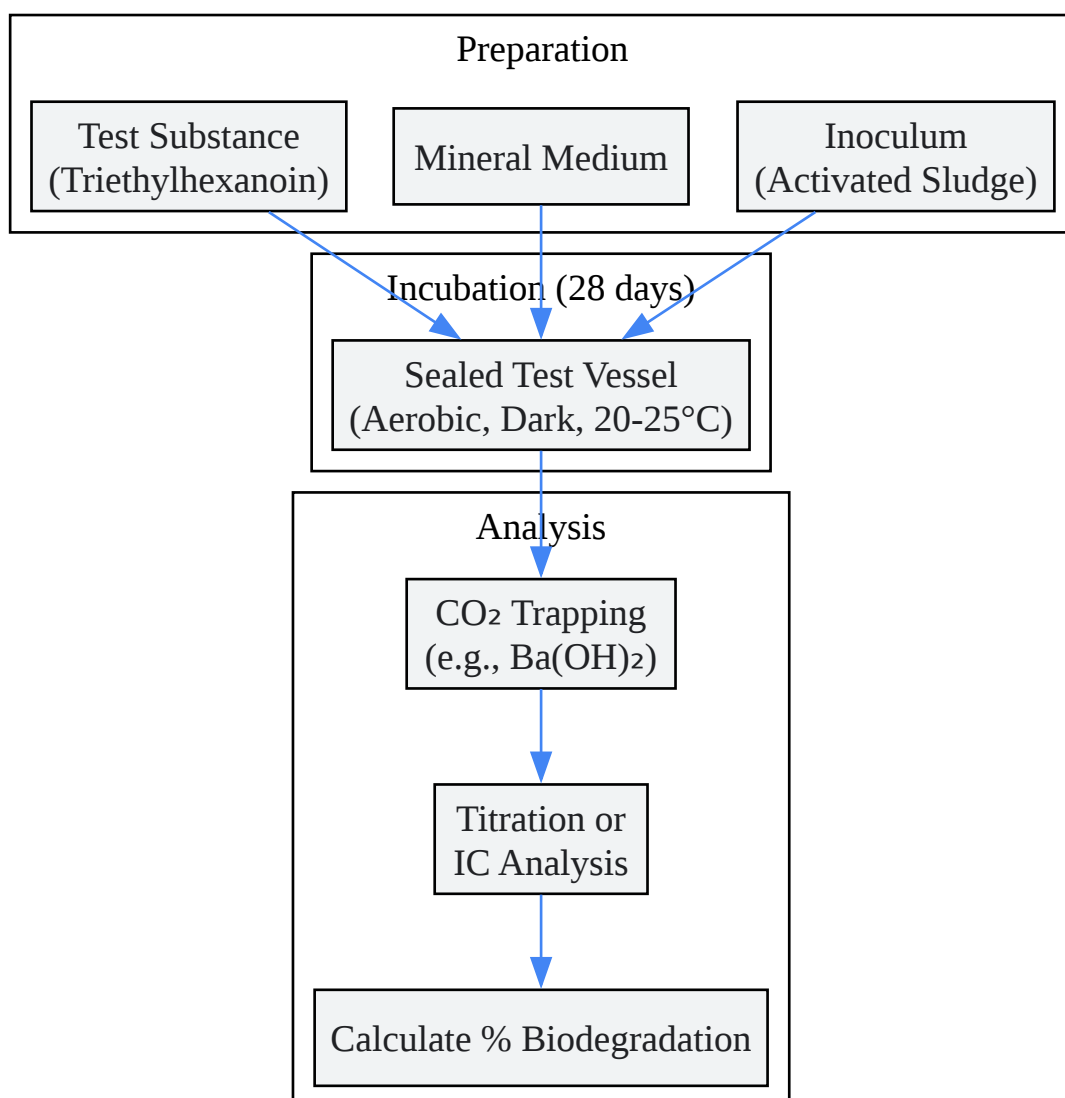
The 10-day window begins when 10% biodegradation is reached and ends 10 days later. For a substance to be classified as readily biodegradable, the percentage of biodegradation must exceed 60% within this 10-day window.[11][12]

Diagrams



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Caption: Simplified aerobic biodegradation pathway of **triethylhexanoin**.



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Caption: Experimental workflow for the OECD 301B test.

Conclusion

Based on the available data, **triethylhexanoin** is considered to be a readily biodegradable substance with a low potential for bioaccumulation. Its primary route of elimination from the environment is expected to be through aerobic biodegradation in wastewater treatment plants and aquatic environments. Due to its extremely low water solubility, its acute toxicity to aquatic organisms is likely to be low. While specific quantitative data on biodegradation rates, bioaccumulation factors, and aquatic toxicity are not widely available in the public domain, the

overall assessment from regulatory bodies indicates a low environmental risk associated with the use of **triethylhexanoin** in cosmetic and pharmaceutical products. Further research providing detailed quantitative data would be beneficial for a more refined environmental risk assessment.

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